

Physical and chemical properties of 2-Chloroethyl 4-chlorophenyl sulfone

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Compound of Interest

Compound Name: 2-Chloroethyl 4-chlorophenyl sulfone

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An In-depth Technical Guide to 2-Chloroethyl 4-chlorophenyl sulfone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Chloroethyl 4-chlorophenyl sulfone**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a chemical intermediate or investigate its potential biological activities.

Chemical Identity and Physical Properties

2-Chloroethyl 4-chlorophenyl sulfone is a solid, crystalline compound, appearing as a white to almost white powder.^[1] It is identified by the CAS Number 16191-84-7.^[1] Key identification and physical property data are summarized in the tables below for easy reference.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	1-Chloro-4-[(2-chloroethyl)sulfonyl]benzene
CAS Number	16191-84-7[1]
Molecular Formula	C ₈ H ₈ Cl ₂ O ₂ S[1]
Molecular Weight	239.12 g/mol [1]
Canonical SMILES	C1=CC(=CC=C1S(=O)(=O)CCCl)Cl[2]
InChI	InChI=1S/C8H8Cl2O2S/c9-5-6-13(11,12)8-3-1-7(10)2-4-8/h1-4H,5-6H2[2]
InChIKey	KXQHTLXSDBXWNB-UHFFFAOYSA-N[2]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Solid, powder to crystal[1]
Color	White to Almost white[1]
Melting Point	96 °C[1]
Boiling Point	No experimental data found.
Density	No experimental data found.
Solubility	No experimental data found.
Storage Temperature	Room Temperature, Sealed in dry conditions[1]

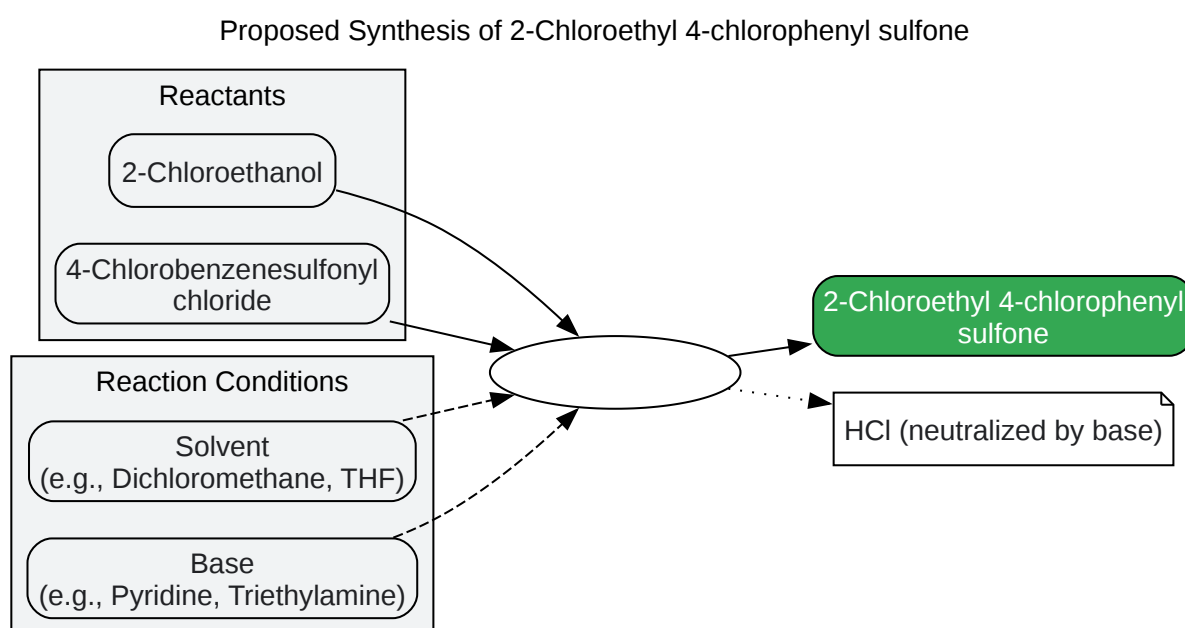
Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **2-Chloroethyl 4-chlorophenyl sulfone** was not explicitly found in the surveyed literature, a plausible synthetic route can be inferred from general methods for preparing sulfones. A likely approach involves the reaction of 4-chlorobenzenesulfonyl chloride with 2-chloroethanol.

This reaction would typically be carried out in the presence of a base to neutralize the hydrochloric acid byproduct. The choice of solvent and reaction conditions, such as temperature and reaction time, would need to be optimized to ensure a high yield and purity of the final product.

The reactivity of **2-Chloroethyl 4-chlorophenyl sulfone** is dictated by the functional groups present: the sulfone group and the two chloro-substituents. The sulfone group is generally stable, while the chloroethyl group provides a reactive site for nucleophilic substitution reactions. This makes the compound a useful intermediate for introducing the 4-chlorophenylsulfonyl ethyl moiety into other molecules.[3]

Proposed Synthesis Workflow



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A plausible synthetic route to **2-Chloroethyl 4-chlorophenyl sulfone**.

Spectral Data

While detailed spectral data with peak assignments were not available in the public domain, several sources indicate the availability of ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data for **2-Chloroethyl 4-chlorophenyl sulfone**.^{[2][4]} Researchers are advised to acquire and interpret these spectra for structural confirmation and purity assessment.

Biological Activity and Toxicology

There is a significant lack of information in the scientific literature regarding the specific biological activities, mechanism of action, or involvement in signaling pathways of **2-Chloroethyl 4-chlorophenyl sulfone**.

However, some toxicological data is available. An intravenous LD₅₀ in mice has been reported as 100 mg/kg.^[1] This indicates a degree of toxicity that necessitates careful handling and appropriate safety precautions in a laboratory setting.

Given that sulfone moieties are present in various biologically active compounds, it is plausible that **2-Chloroethyl 4-chlorophenyl sulfone** could serve as a scaffold or intermediate in the synthesis of novel therapeutic agents.^[5] Further research into its pharmacological and toxicological profile is warranted.

Experimental Protocols

As previously mentioned, a specific and detailed experimental protocol for the synthesis of **2-Chloroethyl 4-chlorophenyl sulfone** is not readily available in the reviewed literature.

However, a general procedure for the synthesis of a similar compound, 4-chlorobenzenesulfonyl chloride, which is a likely precursor, is described below. This can serve as a reference for developing a specific protocol for the target compound.

General Protocol for the Preparation of 4-Chlorobenzenesulfonyl chloride:

This protocol is adapted from a known synthesis of 4-chlorobenzenesulfonyl chloride and should be modified and optimized for the synthesis of **2-Chloroethyl 4-chlorophenyl sulfone**.

Materials:

- Chlorobenzene

- Chlorosulfonic acid
- Thionyl chloride
- Sulfamic acid

Procedure:

- To a reaction vessel containing chlorosulfonic acid (1.05 molar equivalents), slowly add chlorobenzene (1.0 molar equivalent) dropwise at 70°C over a period of 1 hour.^[6]
- Stir the mixture at this temperature for an additional 15 minutes.^[6]
- Add a catalytic amount of sulfamic acid (e.g., 1 g).^[6]
- Slowly add thionyl chloride (1.5 molar equivalents) dropwise at 70°C over 2 hours.^[6]
- After the addition is complete, the reaction mixture would be worked up to isolate the 4-chlorobenzenesulfonyl chloride.^[6]

To synthesize **2-Chloroethyl 4-chlorophenyl sulfone**, the isolated 4-chlorobenzenesulfonyl chloride would then be reacted with 2-chloroethanol in the presence of a suitable base and solvent.

Disclaimer: This is a generalized procedure and requires further development and optimization for the specific synthesis of **2-Chloroethyl 4-chlorophenyl sulfone**. Appropriate safety precautions must be taken when handling these reagents.

Conclusion

2-Chloroethyl 4-chlorophenyl sulfone is a chemical compound with established physical properties and a clear role as a synthetic intermediate. While its own biological activities are not well-documented, its structure suggests potential for use in the development of new pharmaceuticals and agrochemicals. The lack of detailed experimental protocols and comprehensive biological data highlights areas for future research that could further elucidate the properties and potential applications of this compound. Researchers are encouraged to conduct further studies to fill these knowledge gaps, particularly concerning its synthesis, reactivity, and biological profile.

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References

- 1. 2-CHLOROETHYL 4-CHLOROPHENYL SULFONE CAS#: 16191-84-7
[amp.chemicalbook.com]
- 2. 2-CHLOROETHYL 4-CHLOROPHENYL SULFONE(16191-84-7) 1H NMR
[m.chemicalbook.com]
- 3. 2-Chloroethyl 4-Chlorophenyl Sulfone [myskinrecipes.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. mdpi.com [mdpi.com]
- 6. prepchem.com [prepchem.com]
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